

Physical Properties of Allylmagnesium Chloride in Tetrahydrofuran: A Technical Guide

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Compound of Interest

Compound Name: *Allylmagnesium chloride*

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This technical guide provides a comprehensive overview of the physical properties of **allylmagnesium chloride** ($\text{CH}_2=\text{CHCH}_2\text{MgCl}$) solutions in tetrahydrofuran (THF).

Allylmagnesium chloride is a crucial Grignard reagent utilized extensively in organic synthesis for the introduction of the allyl group, finding applications in the pharmaceutical and fine chemical industries. A thorough understanding of its physical characteristics is paramount for safe handling, accurate dosing, and successful reaction outcomes.

Core Physical Properties

The physical properties of **allylmagnesium chloride** solutions are inherently dependent on their molar concentration in THF. The following table summarizes key physical data available for commercially prepared solutions. It is important to note that many of these properties are heavily influenced by the solvent, THF.

Physical Property	Value	Concentration (M in THF)	Notes
Appearance	Clear tan to brown, amber, dark gray, dark green, or black liquid. [1][2]	1.0 - 2.0	Color may vary depending on purity and age of the reagent.
Density	0.960 - 0.995 g/mL at 25 °C.[1][2][3][4][5][6]	1.4 - 2.0	Density is concentration-dependent.
Boiling Point	65 - 67 °C.[7]	Not specified	This value is consistent with the boiling point of the solvent, THF, indicating the solution's boiling point is dominated by the solvent.[7]
Melting Point	-21 °C.[1][2]	Not specified	This value is for the neat allylmagnesium chloride. The freezing point of the solution will be lower than that of pure THF.
Flash Point	-17 °C (1.4 °F) (closed cup).[6][7]	Not specified	This is characteristic of the highly flammable solvent, THF.
Solubility	Reacts violently with water.[2][6][7][8] Soluble in ethereal solvents like THF.	Not applicable	As a Grignard reagent, it is highly reactive with protic solvents.
Viscosity	No data available.	Not applicable	Expected to be slightly higher than pure THF.

Refractive Index	No data available.	Not applicable
Molecular Formula	C_3H_5ClMg . [2] [6] [9]	Not applicable
Molecular Weight	100.83 g/mol . [2] [6] [9]	Not applicable

Experimental Protocols

Accurate determination of the physical properties of **allylmagnesium chloride** solutions is critical for their effective use. Standardized methodologies should be employed to ensure reproducibility and accuracy.

Determination of Concentration by Titration

The molarity of Grignard reagents can fluctuate over time. Therefore, it is crucial to titrate the solution before use. Several methods are available, with the titration against iodine being a common and reliable technique.

Principle: The Grignard reagent reacts with iodine in a 1:1 molar ratio. The endpoint is the disappearance of the characteristic brown color of iodine. The presence of lithium chloride helps to solubilize the magnesium salts formed during the titration, leading to a sharper endpoint.

Procedure:

- **Preparation of Titration Vial:** A flame-dried vial equipped with a magnetic stir bar is flushed with an inert gas (e.g., argon or nitrogen).
- **Iodine Solution:** A precisely weighed amount of iodine (e.g., 100 mg) is added to the vial, followed by a solution of lithium chloride in dry THF (e.g., 1.0 mL of a 0.5 M solution). The mixture is stirred until the iodine is completely dissolved, resulting in a dark brown solution.
- **Titration Setup:** The vial is cooled in an ice bath.
- **Addition of Grignard Reagent:** The **allylmagnesium chloride** solution is added dropwise from a syringe to the stirred iodine solution.

- **Endpoint Determination:** The endpoint is reached when the solution transitions from light yellow to colorless and the colorless state persists.
- **Calculation:** The molarity of the Grignard reagent is calculated based on the volume of the reagent required to react completely with the known amount of iodine.

Caption: Workflow for Determining **Allylmagnesium Chloride** Concentration.

Density Measurement

The density of the solution can be determined using a digital density meter or a pycnometer according to standard methods such as ASTM D4052.

Procedure using a Digital Density Meter:

- **Calibration:** Calibrate the instrument with dry air and distilled water at the desired temperature (e.g., 25 °C).
- **Sample Introduction:** Introduce the **allylmagnesium chloride** solution into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the sample and calculates the density.

Boiling Point Determination

The boiling point of the solution, which is primarily that of THF, can be determined using a method like the one described in OECD Test Guideline 103.

Procedure (Dynamic Method):

- **Apparatus:** A suitable apparatus consists of a boiling flask, a condenser, and a temperature measuring device.
- **Heating:** The solution is heated, and the temperature is recorded at which the vapor pressure of the liquid equals the ambient pressure. This is observed as the temperature at which a steady stream of bubbles emerges from a capillary tube immersed in the liquid.

Safety and Handling

Allylmagnesium chloride solutions in THF are highly flammable and react violently with water and other protic sources.[2][6][7] They are also corrosive and can cause severe skin burns and eye damage.[7] It is imperative to handle this reagent under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated fume hood. Appropriate personal protective equipment, including flame-retardant laboratory coats, safety goggles, and chemical-resistant gloves, must be worn. Due to the potential for peroxide formation in THF upon storage, it is recommended to test for peroxides before use, especially if the solution is to be heated.[6][7]

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